

Personal protective equipment for handling 2-Pentene, 1-bromo-

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Pentene, 1-bromo-

Cat. No.: B3429274

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Essential Safety and Handling Guide for 1-Bromo-2-pentene

This guide provides critical safety and logistical information for the handling and disposal of 1-Bromo-2-pentene (CAS No: 7348-71-2), a flammable liquid and corrosive chemical that requires stringent safety protocols. Adherence to these procedures is vital for the protection of all laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2-pentene is classified as a flammable liquid that can cause severe skin burns and eye damage.^{[1][2]} Proper selection and use of PPE are the first lines of defense against exposure.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[2]	Protects against splashes and vapors that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (inspected before use), flame-resistant lab coat, and chemical apron.[2][3]	Prevents skin contact which can lead to severe burns.[1]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with a type ABEK (EN14387) filter is required.	Protects against inhalation of vapors, which can cause respiratory irritation.[4]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the chemical's stability.

Operational Plan:

- **Ventilation:** Always handle 1-Bromo-2-pentene in a chemical fume hood or a well-ventilated area to minimize vapor inhalation.[5]
- **Ignition Sources:** This substance is flammable with a flash point of 23°C.[5] Keep it away from heat, sparks, open flames, and other ignition sources.[1][5] Use non-sparking tools and explosion-proof equipment.[1][6]
- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge.[1]
- **Personal Hygiene:** Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.

- Storage: Store in a cool, dry, well-ventilated area between 2-8°C, in a tightly closed container.[1] The storage area should be designated for flammable liquids.

Emergency and Disposal Procedures

Immediate and appropriate action during an emergency, such as a spill, and correct disposal of waste are critical for safety and environmental protection.

Spill Response Plan:

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate personnel from the affected area.[5]
- Ignition Control: Remove all sources of ignition.[5]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[7] Contain the spill using inert absorbent material such as sand or vermiculite.
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[6]
- Decontaminate: Wash the spill area thoroughly.

Waste Disposal Plan:

Dispose of 1-Bromo-2-pentene and its containers in accordance with local, state, and federal regulations. This typically involves an approved waste disposal plant.[6][7] Do not dispose of it down the drain.

Emergency Workflow Diagram

The following diagram outlines the procedural flow for handling an accidental release of 1-Bromo-2-pentene.

Caption: Workflow for a 1-Bromo-2-pentene spill response.

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References

- 1. 1-BROMO-2-PENTENE, 95%, PREDOMINANTLY CIS - Safety Data Sheet [chemicalbook.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. hebeiruiyu.com [hebeiruiyu.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. 1-BROMO-2-PENTENE 95% PREDOMINANTLY - Safety Data Sheet [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Pentene, 1-bromo-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3429274#personal-protective-equipment-for-handling-2-pentene-1-bromo]

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